

# Pentorex: A Technical Guide to its Chemistry, Pharmacology, and Regulatory Status

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Pentorex**, also known as phenpentermine, is a stimulant drug belonging to the amphetamine family. It is structurally related to phentermine and has been investigated for its anorectic properties to aid in weight loss. This technical guide provides a comprehensive overview of **Pentorex**, focusing on its chemical identity, regulatory standing, and pharmacological profile. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

### **Chemical and Physical Properties**

**Pentorex** is chemically designated as  $\alpha,\beta$ -dimethylamphetamine. Its fundamental properties are summarized in the table below.



Property	Value
IUPAC Name	2-methyl-3-phenylbutan-2-amine
Synonyms	Phenpentermine, $\alpha$ , $\beta$ -Dimethylamphetamine
CAS Number	434-43-5
Molecular Formula	C11H17N
Molar Mass	163.26 g/mol
Appearance	-
Boiling Point	-
Melting Point	-
Solubility	-

## **Registration and Legal Status**

The regulatory status of **Pentorex** is stringent, reflecting its classification as a stimulant with the potential for abuse.



Jurisdiction	Legal Status
United States	Pentorex is classified as a Schedule I controlled substance. This designation is for drugs with no currently accepted medical use and a high potential for abuse.
Europe	While specific information on Pentorex is limited, the European Medicines Agency (EMA) recommended the withdrawal of marketing authorizations for phentermine-containing medicinal products. Given the structural similarity, a similar regulatory stance on Pentorex is highly probable.
Canada	Information on the specific scheduling of Pentorex in Canada is not readily available. However, its structural analog phentermine is a Schedule IV controlled substance.
Australia	Information on the specific scheduling of Pentorex in Australia is not readily available. Phentermine is a Schedule 4 (prescription-only) medicine.

### Pharmacology and Mechanism of Action

**Pentorex** exerts its effects primarily as a central nervous system stimulant. Its mechanism of action is believed to be similar to that of its close analog, phentermine.

#### Primary Mechanism:

**Pentorex** acts as a sympathomimetic amine, stimulating the release of the neurotransmitters norepinephrine and, to a lesser extent, dopamine from nerve terminals in the brain. This increase in catecholamine levels in the synaptic cleft leads to the activation of adrenergic and dopaminergic receptors, resulting in a suppression of appetite.

Signaling Pathway for Rewarding Effects (based on Phentermine):

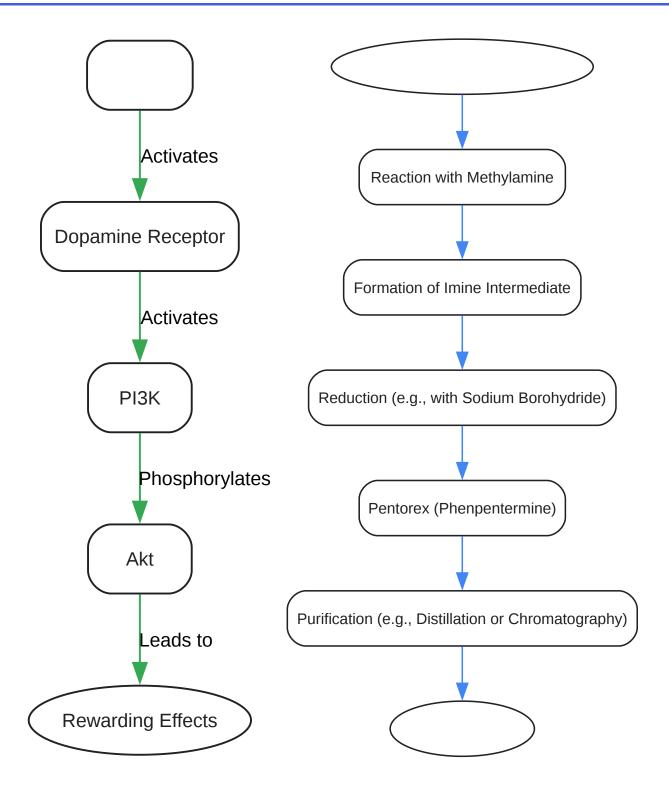


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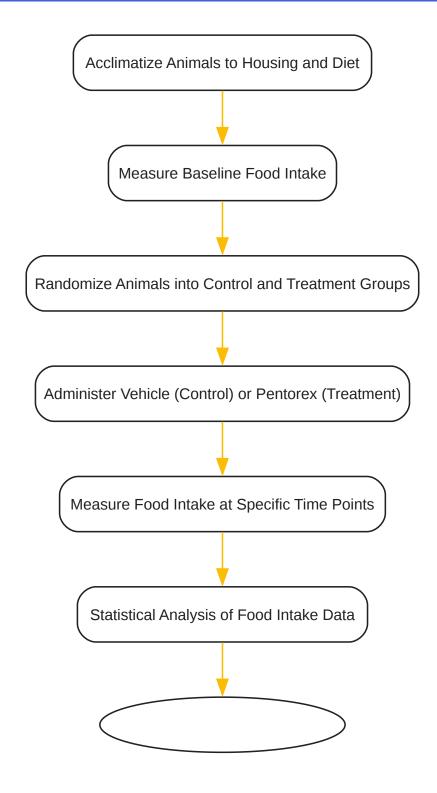
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Studies on phentermine have indicated that its rewarding effects, which contribute to its abuse potential, are mediated through the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway in the nucleus accumbens, a key brain region involved in reward and addiction.









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